

Application Notes and Protocols for the Synthesis of Calcium Nonanoate

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Compound of Interest

Compound Name: Calcium nonanoate

Cat. No.: B13772541

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Abstract

This document provides a detailed laboratory protocol for the synthesis of **calcium nonanoate**, a calcium salt of nonanoic acid. The synthesis is achieved through a straightforward precipitation reaction between nonanoic acid and calcium hydroxide in an ethanol-water solvent system. This method is scalable and yields a high-purity product. These application notes include a step-by-step experimental procedure, a comprehensive list of materials and reagents, and a summary of the compound's properties. Additionally, a workflow diagram is provided for clear visualization of the experimental process.

Introduction

Calcium nonanoate is a medium-chain fatty acid salt with potential applications in various fields, including pharmaceuticals, as a food additive, and as a lubricant. The synthesis of metallic salts of fatty acids is a fundamental chemical transformation. The protocol herein describes a reliable and reproducible method for the preparation of **calcium nonanoate**, which can be adapted for the synthesis of other calcium carboxylates. The reaction proceeds via a neutralization reaction between the carboxylic acid (nonanoic acid) and a base (calcium hydroxide).

Data Presentation

A summary of the key quantitative data for **calcium nonanoate** is presented in the table below.

Parameter	Value
Chemical Name	Calcium nonanoate
Synonyms	Calcium dinonanoate, Pelargonic acid calcium salt
Molecular Formula	C ₁₈ H ₃₄ CaO ₄
Molecular Weight	354.54 g/mol
Appearance	White to off-white solid
Solubility	Insoluble in water, soluble in hot ethanol
Theoretical Yield	To be calculated based on starting material quantities
Experimental Yield	To be determined post-synthesis
Melting Point	To be determined post-synthesis

Experimental Protocol

Materials and Reagents

- Nonanoic acid (C₉H₁₈O₂, ≥98%)
- Calcium hydroxide (Ca(OH)₂, ≥95%)
- Ethanol (C₂H₅OH, 95% or absolute)
- Deionized water (H₂O)
- 250 mL three-neck round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

- Heating mantle
- Thermometer
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure

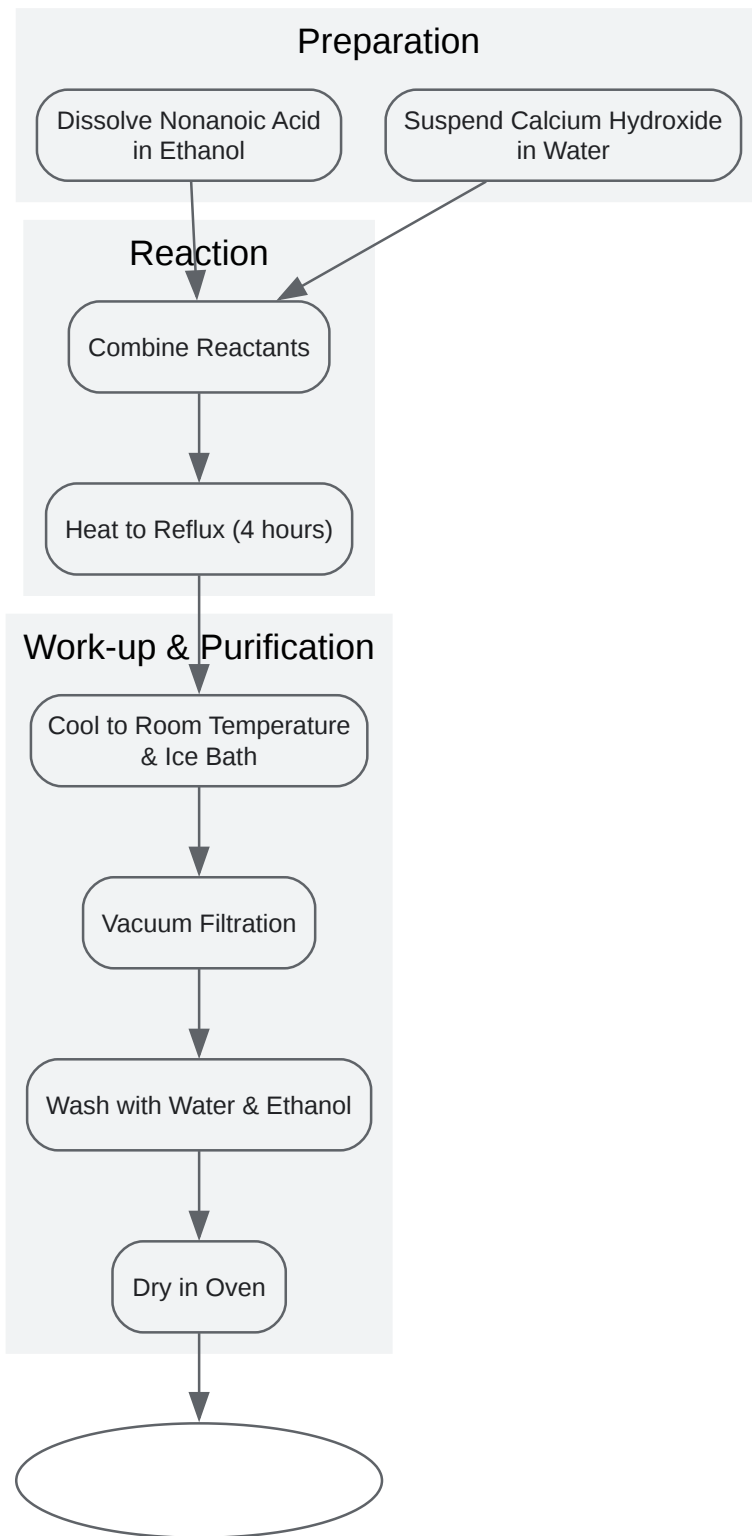
- **Reaction Setup:** In a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a thermometer, add 15.82 g (0.1 mol) of nonanoic acid.
- **Solvent Addition:** To the flask, add 100 mL of 95% ethanol. Stir the mixture at room temperature until the nonanoic acid is fully dissolved.
- **Reagent Preparation:** In a separate beaker, prepare a suspension of 3.71 g (0.05 mol) of calcium hydroxide in 20 mL of deionized water.
- **Reaction:** Slowly add the calcium hydroxide suspension to the stirred solution of nonanoic acid in the three-neck flask.
- **Heating and Reflux:** Heat the reaction mixture to reflux (approximately 80-85°C) using a heating mantle. Maintain the reflux with continuous stirring for 4 hours. The reaction mixture will become a cloudy white suspension.
- **Cooling and Precipitation:** After 4 hours, turn off the heat and allow the mixture to cool to room temperature. Further cooling in an ice bath for 30 minutes will promote complete precipitation of the **calcium nonanoate**.
- **Isolation of Product:** Isolate the white precipitate by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with two portions of 25 mL of cold deionized water, followed by one portion of 25 mL of cold ethanol to remove any unreacted starting materials

and impurities.

- Drying: Dry the purified **calcium nonanoate** in a drying oven at 60-70°C overnight or until a constant weight is achieved.
- Characterization: Determine the final weight of the product and calculate the percentage yield. Characterize the product by determining its melting point and using other analytical techniques such as FTIR or NMR spectroscopy if desired.

Experimental Workflow Diagram

Synthesis of Calcium Nonanoate Workflow



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Caption: Experimental workflow for the synthesis of **calcium nonanoate**.

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